

Application Notes and Protocols: Preparation of GSK137647A Stock Solutions

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Compound of Interest

Compound Name: GSK137647A

Cat. No.: B15568900

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Abstract

These application notes provide detailed protocols for the preparation of stock solutions of **GSK137647A**, a potent and selective agonist for the free fatty acid receptor 4 (FFA4/GPR120). [1][2][3] Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results. This document outlines the physicochemical properties, solubility, and appropriate storage conditions for **GSK137647A**, along with step-by-step instructions for preparing concentrated stock solutions and subsequent working solutions for both in vitro and in vivo applications.

Physicochemical Properties

GSK137647A is a diarylsulfonamide that serves as a selective agonist of GPR120, a G protein-coupled receptor involved in glucose homeostasis and anti-inflammatory responses.[1][4][5]

Property	Value	Reference
Chemical Name	4-methoxy-N-(2,4,6-trimethylphenyl)-benzenesulfonamide	[2] [4]
Molecular Formula	C ₁₆ H ₁₉ NO ₃ S	[2] [4]
Molecular Weight	305.39 g/mol	[2] [6]
CAS Number	349085-82-1	[2] [4]
Appearance	Crystalline solid / Solid powder	[2] [4]

Solubility Data

GSK137647A is soluble in several organic solvents but is insoluble in water.[\[2\]](#)[\[6\]](#) Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing primary stock solutions due to the compound's high solubility.

Solvent	Solubility	Reference
DMSO	~30 - 61 mg/mL	[4] [6]
DMF	~30 mg/mL	[4]
Ethanol	~1 - 10 mg/mL	[4] [6]
DMSO:PBS (pH 7.2) (1:2)	~0.25 mg/mL	[4]
Water	Insoluble	[2] [6]

Recommended Storage Conditions

Proper storage is essential to maintain the stability and activity of **GSK137647A**.

Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	≥ 2-4 years	[2][4][6]
0 - 4°C	Days to weeks	[2]	
Stock Solution in DMSO	-80°C	1 - 2 years	[1][6]
-20°C	1 month - 1 year	[1][6]	

Note: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before freezing.[1][6]

Experimental Protocols

Protocol for Preparing a Concentrated Stock Solution (e.g., 50 mM in DMSO)

This protocol describes the preparation of a high-concentration stock solution that can be diluted to final working concentrations for various experiments.

Materials:

- **GSK137647A** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile tips

Procedure:

- Determine the required mass: Use the following formula to calculate the mass of **GSK137647A** needed: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular}$

Weight (g/mol)

- Example for 2 mL of a 50 mM stock solution:
 - $\text{Mass (mg)} = 50 \text{ mM} \times 2 \text{ mL} \times 305.39 \text{ g/mol} = 30.54 \text{ mg}$
- Weigh the compound: Carefully weigh the calculated amount of **GSK137647A** powder using an analytical balance in a fume hood or well-ventilated area.
- Dissolve in DMSO: Add the weighed **GSK137647A** powder to a sterile vial. Add the desired volume of DMSO (e.g., 2 mL) to the vial.
- Ensure complete dissolution: Vortex the solution vigorously. If necessary, gently warm the solution (e.g., in a 37°C water bath) to aid dissolution. Visually inspect the solution to ensure it is clear and free of any precipitate.
- Aliquot and Store: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. Label each aliquot clearly with the compound name, concentration, date, and solvent. Store the aliquots at -80°C for long-term use.[\[1\]](#)

Protocol for Preparing Working Solutions

For In Vitro Cell-Based Assays: Working solutions are typically prepared by diluting the concentrated DMSO stock solution into a cell culture medium.

- Calculate the required volume of stock solution: Use the formula $M_1V_1 = M_2V_2$.
 - M_1 = Concentration of stock solution (e.g., 50 mM)
 - V_1 = Volume of stock solution to add (unknown)
 - M_2 = Desired final concentration in media (e.g., 50 μM)
 - V_2 = Final volume of media (e.g., 10 mL)
 - Example Calculation:
 - $V_1 = (M_2 \times V_2) / M_1 = (50 \mu\text{M} \times 10 \text{ mL}) / 50,000 \mu\text{M} = 0.01 \text{ mL} = 10 \mu\text{L}$

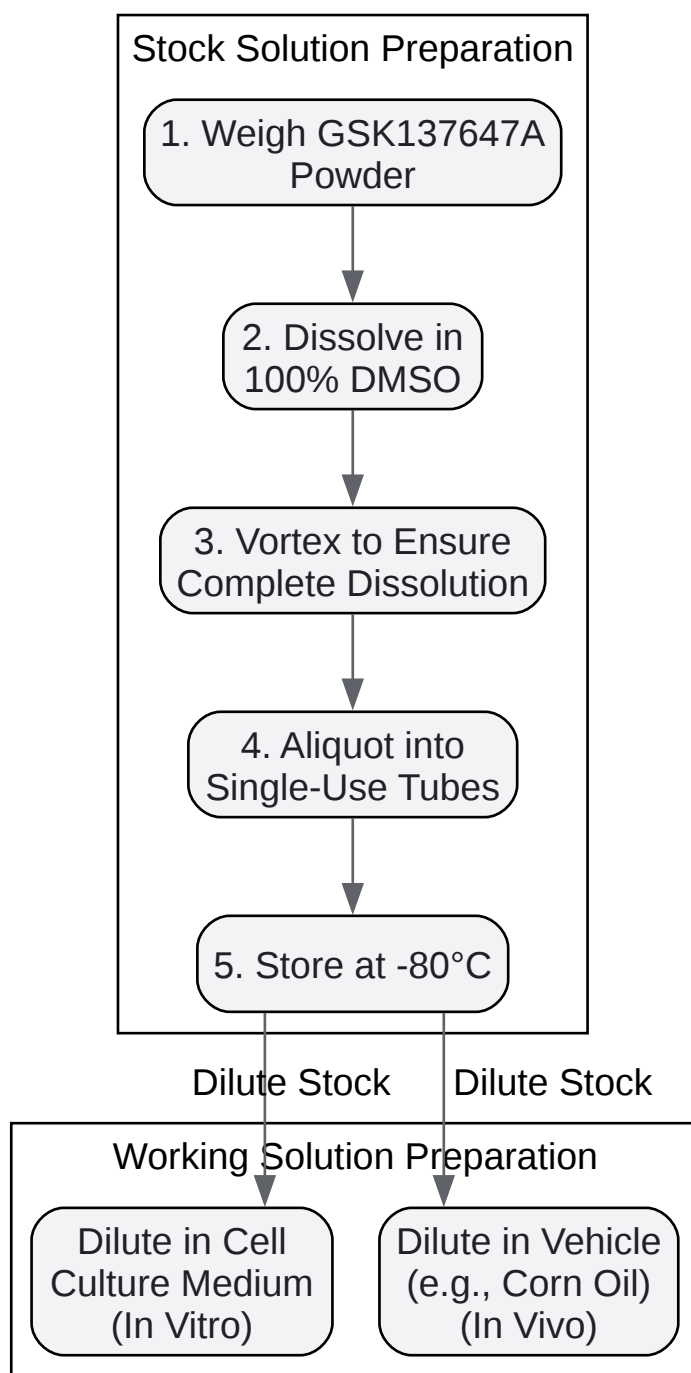
- Prepare the working solution: Add the calculated volume of the stock solution (10 μ L) to the final volume of cell culture medium (10 mL). Mix thoroughly by gentle inversion or pipetting.

Important: The final concentration of DMSO in the cell culture medium should be kept low (typically <0.5%) to avoid solvent-induced toxicity.

For In Vivo Studies: For animal studies, the stock solution may need to be diluted in a vehicle suitable for injection, such as a mixture of DMSO, PEG300, Tween 80, and water, or corn oil.^[1]
^[6]

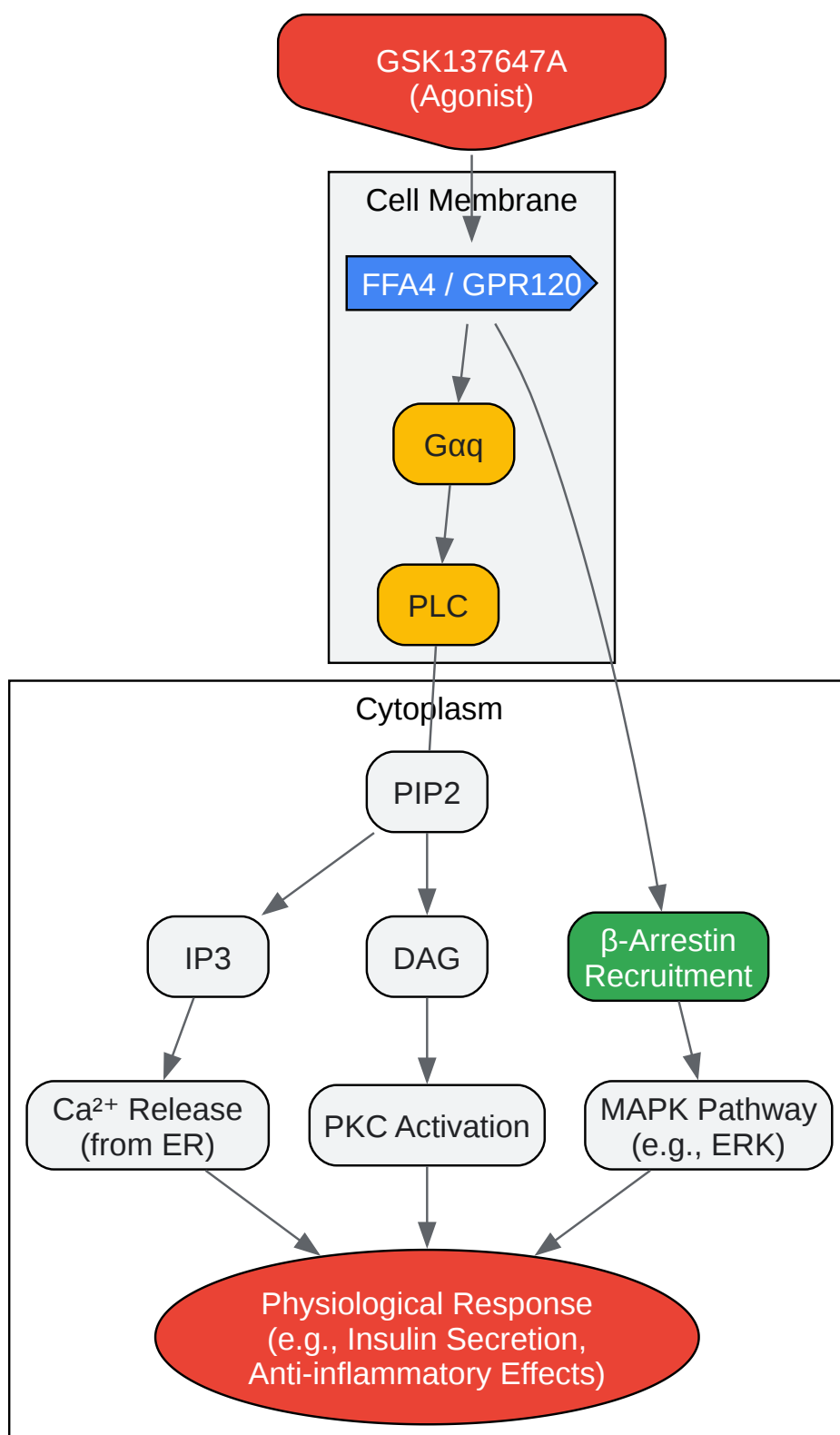
- Formulation Example (for injection): A clear solution can be prepared by sequentially adding and mixing the following components: 5% DMSO, 40% PEG300, 5% Tween 80, and 50% ddH₂O.^[6]
- Dilution: The concentrated DMSO stock is first diluted in the PEG300, followed by the addition of Tween 80 and finally water.^[6] The mixed solution should be prepared fresh for immediate use.^[6]

Diagrams



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Caption: Experimental workflow for preparing **GSK137647A** solutions.



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Caption: Simplified FFA4/GPR120 signaling pathway activated by **GSK137647A**.

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